

# Literature review of 2-(Diethylamino)butanenitrile research

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## Compound of Interest

Compound Name: 2-(Diethylamino)butanenitrile

Cat. No.: B102810

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## In-depth Technical Guide: 2-(Diethylamino)butanenitrile

For Researchers, Scientists, and Drug Development Professionals

### Introduction

**2-(Diethylamino)butanenitrile** is an organic compound with the chemical formula  $C_8H_{16}N_2$ . While research on this specific molecule is limited in publicly available literature, this guide aims to provide a comprehensive overview of its known chemical properties and draw comparisons with structurally similar compounds to infer potential areas of investigation. This document serves as a foundational resource for researchers and professionals in drug development and chemical synthesis.

## Chemical and Physical Properties

Based on available data and analysis of related structures, the fundamental properties of **2-(Diethylamino)butanenitrile** are summarized below.

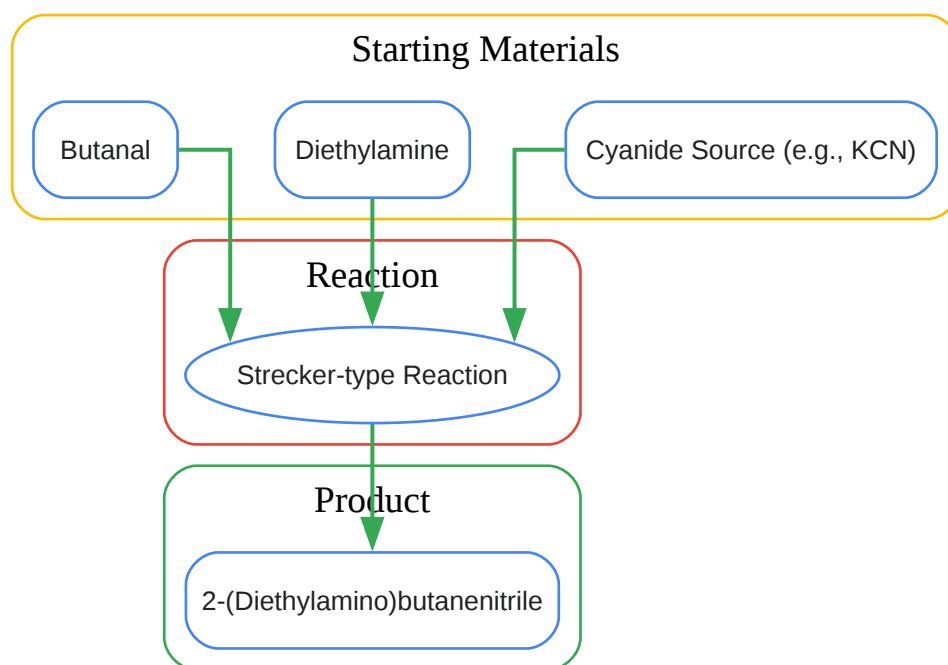
Table 1: Physicochemical Properties of **2-(Diethylamino)butanenitrile** and Related Compounds

Property	2-(Diethylamino)butanenitrile	2-(Dimethylamino)butanenitrile[1]	2-(Diethylamino)acetoneitrile[2][3]
CAS Number	16250-35-4[4]	62737-41-1[1]	3010-02-4[2]
Molecular Formula	C8H16N2[4][5]	C6H12N2[1]	C6H12N2[2]
Molecular Weight	140.23 g/mol [4]	112.17 g/mol [1]	112.1729 g/mol [2]
IUPAC Name	2-(diethylamino)butanenitrile	2-(dimethylamino)butanenitrile	2-(diethylamino)acetoneitrile
SMILES	CCC(C#N)N(CC)CC[5]	CCC(C#N)N(C)C[1]	N#CCN(CC)CC
Predicted XlogP	1.7[5]	0.85018[1]	Not available
Topological Polar Surface Area	Not available	27.03 Å²[1]	Not available
Hydrogen Bond Donor Count	0	0[1]	0
Hydrogen Bond Acceptor Count	2	2[1]	2
Rotatable Bond Count	4	2[1]	3

## Synthesis and Experimental Protocols

Detailed experimental protocols for the synthesis of **2-(Diethylamino)butanenitrile** are not readily available in the scientific literature. However, general methods for the synthesis of  $\alpha$ -aminonitriles, such as the Strecker synthesis, can be adapted. A plausible synthetic route is outlined below.

Hypothetical Synthesis Workflow:



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Caption: Hypothetical Strecker-type synthesis of **2-(Diethylamino)butanenitrile**.

#### Experimental Protocol (Hypothetical):

A potential laboratory-scale synthesis could involve the following steps, adapted from general procedures for  $\alpha$ -aminonitrile synthesis:

- **Reaction Setup:** To a round-bottom flask equipped with a magnetic stirrer and under an inert atmosphere (e.g., nitrogen or argon), add butanal and diethylamine in equimolar amounts in a suitable solvent such as methanol or ethanol.
- **Imine Formation:** Stir the mixture at room temperature for a designated period to allow for the formation of the corresponding imine intermediate.
- **Cyanation:** Cool the reaction mixture in an ice bath. Slowly add a solution of a cyanide salt (e.g., potassium cyanide) in water. The pH of the reaction may need to be controlled by the addition of a weak acid.

- **Reaction Monitoring:** Monitor the progress of the reaction by thin-layer chromatography (TLC) or gas chromatography-mass spectrometry (GC-MS).
- **Work-up and Purification:** Once the reaction is complete, quench the reaction with water and extract the product with an organic solvent (e.g., diethyl ether or ethyl acetate). The organic layers are then combined, dried over an anhydrous salt (e.g., sodium sulfate), and the solvent is removed under reduced pressure. The crude product can be purified by distillation or column chromatography.

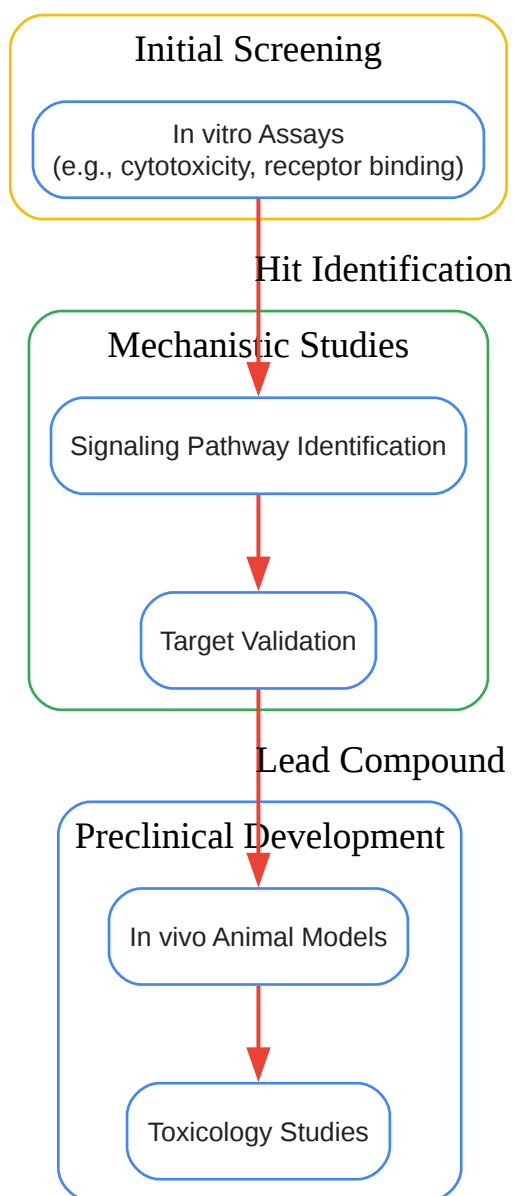
Note: This is a generalized, hypothetical protocol and requires optimization and safety assessment before implementation.

## Biological Activity and Signaling Pathways

There is currently no specific information in the reviewed literature regarding the biological activity or associated signaling pathways of **2-(Diethylamino)butanenitrile**. Research into structurally related aminonitrile compounds has explored their potential as intermediates in the synthesis of pharmaceuticals. For instance, some aminonitriles are precursors to amino acids and other biologically active molecules.

Given the lack of direct data, a logical workflow for investigating the biological activity of **2-(Diethylamino)butanenitrile** is proposed below.

Biological Investigation Workflow:



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Caption: Proposed workflow for the biological evaluation of **2-(Diethylamino)butanenitrile**.

## Conclusion and Future Directions

**2-(Diethylamino)butanenitrile** remains a largely uncharacterized compound. This guide provides a summary of its known chemical properties and proposes methodologies for its synthesis and biological evaluation based on established chemical principles and practices in drug discovery. Future research should focus on:

- **Definitive Synthesis and Characterization:** Developing and publishing a detailed, optimized synthetic protocol and fully characterizing the compound using modern analytical techniques (NMR, IR, Mass Spectrometry).
- **Screening for Biological Activity:** Conducting high-throughput screening to identify any potential biological targets.
- **Toxicological Assessment:** Performing preliminary toxicity studies to understand its safety profile.

The information presented here serves as a starting point for researchers interested in exploring the chemical and biological landscape of **2-(Diethylamino)butanenitrile** and its potential applications.

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## References

- 1. chemscene.com [chemscene.com]
- 2. 2-(Diethylamino)acetonitrile [webbook.nist.gov]
- 3. 2-(Diethylamino)acetonitrile [webbook.nist.gov]
- 4. 16250-35-4|2-(Diethylamino)butanenitrile|BLD Pharm [bldpharm.com]
- 5. PubChemLite - 2-(diethylamino)butanenitrile (C<sub>8</sub>H<sub>16</sub>N<sub>2</sub>) [pubchemlite.lcsb.uni.lu]
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